

Physical and chemical properties of phenyl phenylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl phenylacetate

Cat. No.: B1194826

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Phenyl Phenylacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenyl phenylacetate (CAS No. 722-01-0) is an aromatic ester formed from the condensation of phenylacetic acid and phenol. This whitepaper provides a comprehensive overview of its physical and chemical properties, synthesis, and key reactions. The information presented herein is intended to serve as a technical resource for researchers and professionals involved in organic synthesis, material science, and drug development. While phenylacetic acid and its derivatives are recognized for their roles in medicinal chemistry, this document focuses specifically on the ester, **phenyl phenylacetate**.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **phenyl phenylacetate** are summarized below. These properties are crucial for its handling, application, and analysis in a laboratory setting.

Physical Properties

Phenyl phenylacetate is a solid at room temperature. Key physical constants are detailed in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O ₂	
Molecular Weight	212.24 g/mol	
Appearance	Solid	
Melting Point	40-42 °C (lit.)	
Boiling Point	158 °C at 7 mm Hg (lit.)	
Density	1.13 g/cm ³	
Refractive Index	1.5570 (estimate)	
Flash Point	>230 °F (>110 °C)	

Solubility

While specific quantitative solubility data for **phenyl phenylacetate** is not extensively documented in the provided search results, the solubility of its parent compound, phenylacetic acid, offers some insights. Phenylacetic acid has limited solubility in water but is soluble in organic solvents like ethanol, ether, and chloroform. It can be inferred that **phenyl phenylacetate**, being a larger and more nonpolar molecule, would exhibit even lower solubility in water and good solubility in common organic solvents.

Spectral Data

Spectroscopic data is essential for the identification and characterization of **phenyl phenylacetate**.

Technique	Key Features	Source
^1H NMR	Spectra available from various sources.	
^{13}C NMR	Spectra available from various sources.	
IR Spectroscopy	Spectra available from various sources.	
Mass Spectrometry	Data available in public databases.	

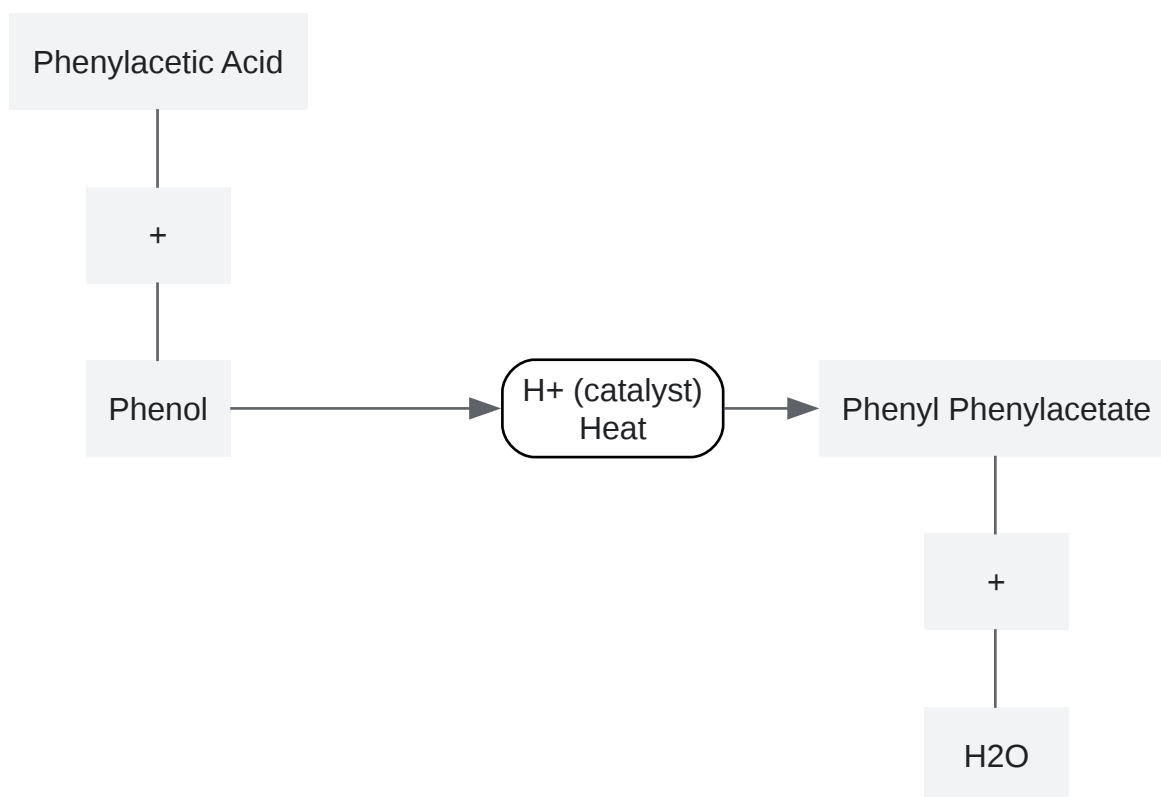
Chemical Synthesis and Reactions

Synthesis of Phenyl Phenylacetate

The synthesis of **phenyl phenylacetate** is typically achieved through the esterification of phenylacetic acid with phenol. A common method involves the use of a dehydrating agent or the conversion of the carboxylic acid to a more reactive species, such as an acyl chloride.

3.1.1. Experimental Protocol: Fischer Esterification

- **Reactants:** Equimolar amounts of phenylacetic acid and phenol are dissolved in a suitable solvent (e.g., toluene).
- **Catalyst:** A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added.
- **Reaction:** The mixture is heated under reflux with continuous removal of water, for example, using a Dean-Stark apparatus.
- **Work-up:** After the reaction is complete, the mixture is cooled, washed with a sodium bicarbonate solution to neutralize the acid catalyst, and then with brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure. The resulting crude **phenyl phenylacetate** can be further purified by recrystallization or chromatography.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Physical and chemical properties of phenyl phenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194826#physical-and-chemical-properties-of-phenyl-phenylacetate\]](https://www.benchchem.com/product/b1194826#physical-and-chemical-properties-of-phenyl-phenylacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com